

Personal protective equipment for handling L-803087

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-803087

Cat. No.: B1237454

[Get Quote](#)

Essential Safety and Handling Guide for L-803087

Disclaimer: No specific Safety Data Sheet (SDS) for **L-803087** was found. This guide is based on best practices for handling potent pharmaceutical compounds and should be supplemented by a compound-specific risk assessment before any handling occurs.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **L-803087**. Adherence to these guidelines is essential to ensure personal safety and minimize environmental contamination.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure to potent compounds like **L-803087**. The following table summarizes the recommended PPE for handling this material.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosol or dust generation (e.g., weighing, preparing stock solutions). Hoods or full-facepieces offer high Assigned Protection Factors (APFs).
Reusable Half or Full-Facepiece Respirator	Use with P100/FFP3 particulate filters. A proper fit test is mandatory before use.	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection when handling highly potent compounds.	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls	Choose coveralls made from materials like Tyvek® or microporous film to protect against chemical splashes and dust. ^[1]
Dedicated Lab Coat	A disposable or professionally laundered lab coat should be worn over personal clothing.	
Eye Protection	Safety Goggles or a Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield

can be worn over goggles for additional protection.

Foot Protection

Shoe Covers

Disposable shoe covers must be worn in the designated handling area and removed before exiting.

Operational Plan: Safe Handling Protocol

A systematic approach is crucial for safely handling potent compounds. The following step-by-step protocol outlines the key phases of handling **L-803087**.

1. Preparation and Pre-Handling:

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment.^{[2][3][4][5]} This should identify potential hazards and outline control measures.
- **Designated Area:** All handling of **L-803087** should occur in a designated area with controlled access, such as a chemical fume hood, a glove box, or a ventilated balance enclosure.
- **Waste Disposal Setup:** Prepare labeled, sealed waste containers for all types of waste that will be generated (solid, liquid, sharps).
- **Spill Kit:** Ensure a spill kit appropriate for chemical hazards is readily available.
- **Decontamination Solution:** Have a validated decontamination solution (e.g., 1N sodium hydroxide, followed by water) accessible in the work area.
- **PPE Donning:** Put on all required PPE in the correct order in a designated clean area before entering the handling area.

2. Handling **L-803087**:

- **Weighing and Aliquoting:** Whenever possible, use a closed system for weighing and transferring the compound. To minimize dust generation when handling powders, use gentle scooping techniques.

- **Solution Preparation:** When dissolving the compound, add the solvent to the solid slowly to prevent splashing. Keep containers covered as much as possible.

3. Post-Handling and Decontamination:

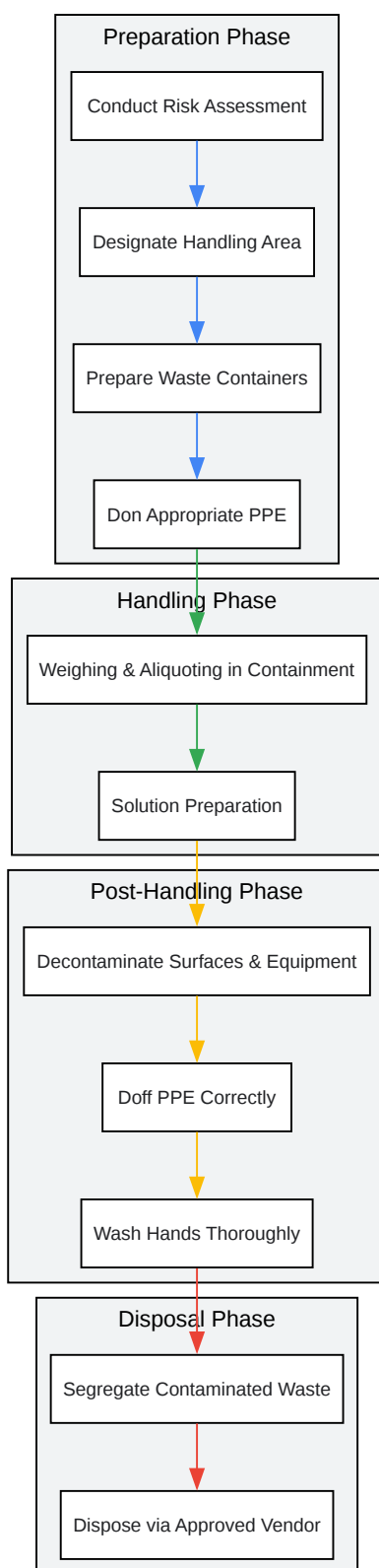
- **Decontamination:** Thoroughly decontaminate all surfaces and equipment used during the handling process with a validated cleaning agent.
- **PPE Doffing:** Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- **Personal Hygiene:** Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.

Disposal Plan

Proper disposal of **L-803087** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **L-803087**, including disposable PPE, weighing papers, and pipette tips, must be segregated as hazardous waste.
- **Containerization:** Collect all hazardous waste in sturdy, leak-proof containers that are clearly labeled with the contents ("Hazardous Waste: **L-803087**") and the accumulation start date.
- **Disposal:** All waste must be disposed of through an approved hazardous waste management vendor in accordance with all applicable federal, state, and local regulations. Under no circumstances should this material be disposed of down the drain or in regular trash.

Workflow for Safe Handling of L-803087



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of Potent Pharmaceutical Compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DuPont E-Guide Explains How to Protect Workers From the Risk of Highly Potent Pharmaceutical Ingredients [dupont.co.uk]
- 2. sbnsoftware.com [sbnsoftware.com]
- 3. Quick Guide to Risk Assessment for Hazardous Chemicals | Worcester Polytechnic Institute [wpi.edu]
- 4. Risk assessment - Work & research safety - Simon Fraser University [sfu.ca]
- 5. intersolia.com [intersolia.com]
- To cite this document: BenchChem. [Personal protective equipment for handling L-803087]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237454#personal-protective-equipment-for-handling-l-803087]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com